Technical Support Center: 2-(Pyridine-4-sulfonyl)ethan-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-(Pyridine-4-sulfonyl)ethan-1-ol*

Cat. No.: *B13265863*

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Senior Application Scientist: Dr. Alex V. Subject: Stability, Degradation Mechanisms, and Handling Protocols Last Updated: October 26, 2025

Executive Technical Overview

2-(Pyridine-4-sulfonyl)ethan-1-ol is a "latent" reactive intermediate. While it appears stable as a solid, it contains a masked vinyl sulfone warhead. The sulfonyl group at the 4-position of the pyridine ring renders the adjacent methylene protons (

) highly acidic.

Under specific conditions (basic pH, elevated temperature), this molecule undergoes beta-elimination to form 4-vinylsulfonylpyridine, a potent Michael acceptor. This transformation is the root cause of 90% of stability issues reported by users.

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Property	Data
CAS Number	376366-79-9
Molecular Formula	
Molecular Weight	187.22 g/mol
Key Moiety	Beta-hydroxy sulfone (Precursor to Vinyl Sulfone)
Primary Instability	Base-catalyzed dehydration (Retro-Michael type elimination)

Critical Stability Factors

A. pH Sensitivity (The "Danger Zone")

- Acidic/Neutral (pH < 7.0): The compound is generally stable. The protonation of the pyridine nitrogen (pKa ~5.2) in acidic media further stabilizes the molecule against elimination.
- Basic (pH > 7.5):CRITICAL RISK. Even mild buffers (PBS, Tris) can catalyze the deprotonation of the alpha-carbon, leading to the slow release of the vinyl sulfone. Strong bases (NaOH, TEA) trigger rapid elimination.

B. Temperature & State

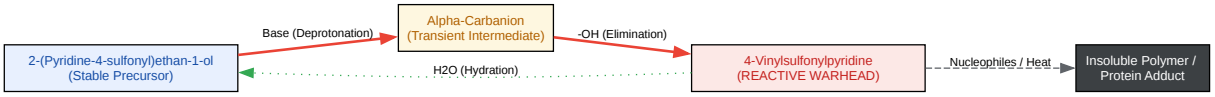
- Solid State: Stable if kept dry. Hygroscopicity is a risk; absorbed water can facilitate local pH changes or hydrolysis if impurities are present.
- Solution: In solution, the rate of degradation is temperature-dependent.[1] At

  , significant degradation to the vinyl species occurs, which then polymerizes or reacts with solvent impurities.

The Degradation Mechanism (Visualized)

The following diagram illustrates the E1cB-like elimination pathway. Understanding this is crucial for troubleshooting. The "Alcohol" is your starting material; the "Vinyl Sulfone" is the reactive impurity that causes polymerization or non-specific binding.

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Figure 1: The alcohol exists in equilibrium with the reactive vinyl sulfone. Basic conditions shift the equilibrium to the right, driving irreversible polymerization.

Troubleshooting Guide & FAQs

Issue 1: "My sample has turned into a gum/insoluble solid."

- Diagnosis: The compound has undergone elimination to the vinyl sulfone, which subsequently polymerized. This is common if the sample was stored at room temperature or exposed to moisture.
- Solution: This process is irreversible. You must purchase or synthesize fresh material.
- Prevention: Store at -20°C under argon/nitrogen. Ensure the container is tightly sealed to prevent moisture ingress.

Issue 2: "NMR shows extra doublets in the 6.0–7.0 ppm region."

- Diagnosis: These are the characteristic vinyl protons of 4-vinylsulfonylpyridine.
  - Chemical Shift: Look for a pattern of three doublets of doublets (dd) corresponding to the terminal alkene protons.
- Action: If the impurity is <5%, you may be able to purify via recrystallization (avoiding base). If >10%, purification is difficult due to the high reactivity of the impurity.

Issue 3: "The compound isn't reacting in my conjugation experiment."

- Cause: You are likely using the alcohol directly without activation. The alcohol itself is a poor leaving group.
- Protocol Fix: To use this as a linker, you typically must either:

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- Activate the alcohol (e.g., convert to Mesylate/Tosylate) to facilitate nucleophilic attack.
- Trigger elimination in situ with a base (e.g., TEA) to generate the vinyl sulfone, which then reacts with your target thiol/amine.

Recommended Handling Protocols

Storage Protocol

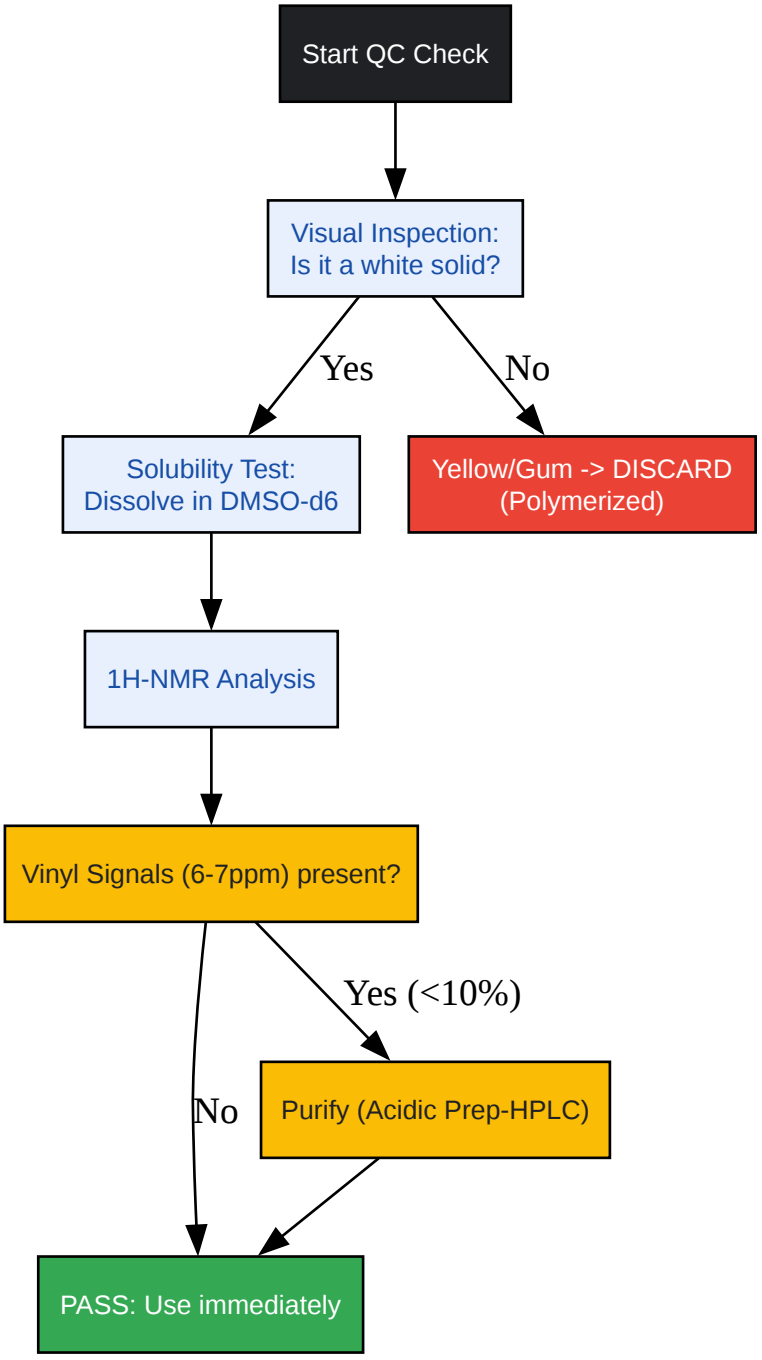
- Temperature: Store at -20°C or lower.
- Atmosphere: Store under inert gas (Argon or Nitrogen).
- Container: Amber glass vials with Teflon-lined caps.
- Desiccation: Keep in a desiccator. The sulfonyl moiety is hygroscopic.

Solubility & Solvent Choice

- Preferred Solvents: DMSO, DMF, Acetonitrile (dry).
- Avoid: Alcohols (slow trans-esterification/reaction risk over long periods), Water (unless acidic).
- Buffer Compatibility:
  - Safe: Citrate (pH 4-6), Acetate (pH 4-5).
  - Risky: Phosphate (pH > 7), Carbonate (pH > 8), Tris (Nucleophilic amine can react with trace vinyl sulfone).

QC / Analysis Workflow (Decision Tree)

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Figure 2: Quality Control Decision Tree for assessing compound integrity.

References

- Compound Identification & Properties

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  - 2-(Pyridin-4-ylsulfonyl)ethan-1-ol (CAS 376366-79-9). Sigma-Aldrich Product Catalog. Available at: (Accessed 2025).
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- Related Reactivity (Vinyl Sulfone Pyridines): Reactivity of 4-vinylpyridine derivatives. Vinyl pyridines and sulfones are classic Michael acceptors used in cysteine bioconjugation. Reference: Nielsen, P. E. (Ed.). (2010). Pseudo-Peptides in Drug Discovery. Wiley-VCH. (Discusses Michael acceptors in drug design).

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